

Physical and chemical properties of 2,3-Dibromo-4-nitropentane

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Compound of Interest

Compound Name: 2,3-Dibromo-4-nitropentane

Cat. No.: B15450819

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Technical Guide: 2,3-Dibromo-4-nitropentane

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes available data for **2,3-Dibromo-4-nitropentane**. It is important to note that the majority of the physical and chemical property data presented herein are computationally derived and have not been experimentally verified in published literature.

Introduction

2,3-Dibromo-4-nitropentane is a halogenated nitroalkane. Its structure, featuring two bromine atoms and a nitro group on a pentane backbone, suggests potential for use as an intermediate in organic synthesis. The presence of multiple functional groups—alkyl halides and a nitro group—offers various reaction pathways, including nucleophilic substitution at the bromine-bearing carbons and reduction of the nitro group. This guide provides a summary of its known identifiers and computed physicochemical properties.

Chemical and Physical Properties

The physical and chemical properties of **2,3-Dibromo-4-nitropentane** have been primarily characterized through computational models. No experimental data for properties such as melting point, boiling point, or density were found in a comprehensive search of scientific literature. The following tables summarize the key identifiers and computed properties for this compound.^[1]

Compound Identification

Identifier	Value
IUPAC Name	2,3-dibromo-4-nitropentane
CAS Number	62545-05-5
Molecular Formula	C5H9Br2NO2
Canonical SMILES	<chem>CC(C(C(C)Br)Br)--INVALID-LINK--[O-]</chem>
InChI	InChI=1S/C5H9Br2NO2/c1-3(6)5(7)4(2)8(9)10/h3-5H,1-2H3
InChIKey	JMRGWTWWBVCGHA-UHFFFAOYSA-N

Computed Physicochemical Properties

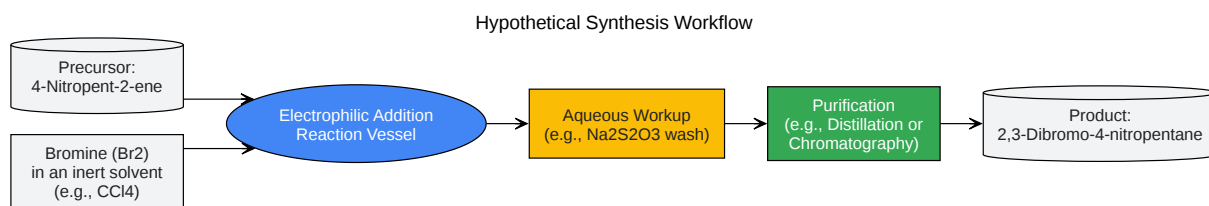
Property	Value
Molecular Weight	274.94 g/mol
Exact Mass	274.89795 Da
XLogP3	2.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	3
Topological Polar Surface Area	45.8 Å ²
Heavy Atom Count	10
Complexity	125

Experimental Protocols

No specific, published experimental protocols for the synthesis or analysis of **2,3-Dibromo-4-nitropentane** have been identified. However, a plausible synthetic route can be inferred from general organic chemistry principles and published methods for structurally similar compounds.

Hypothetical Synthesis Workflow

A potential synthesis could involve the bromination of a suitable nitroalkane precursor, such as 4-nitropent-2-ene or a related unsaturated nitro-compound. The following represents a generalized, hypothetical workflow for such a transformation.



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Caption: Hypothetical workflow for the synthesis of **2,3-Dibromo-4-nitropentane**.

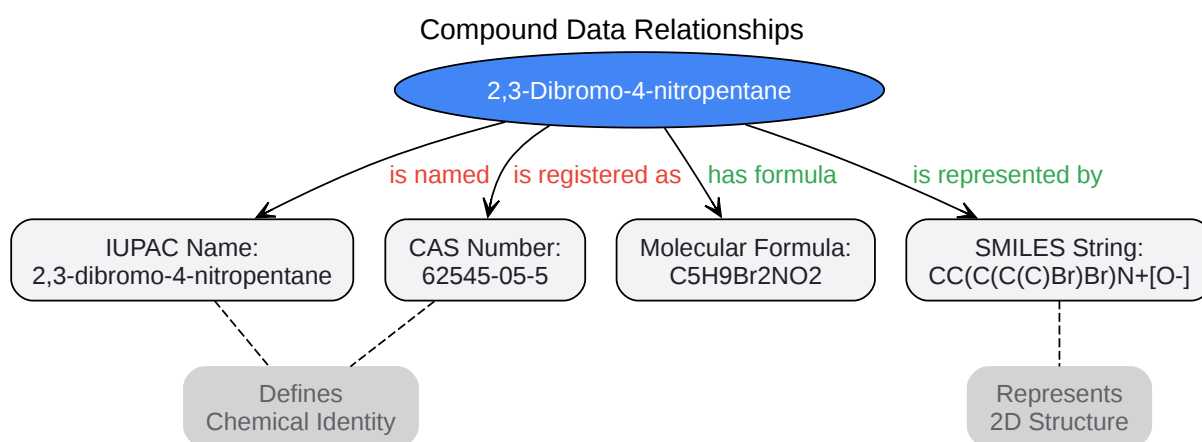
Methodology:

- **Reaction Setup:** The precursor, 4-nitropent-2-ene, would be dissolved in an inert solvent such as carbon tetrachloride in a reaction vessel protected from light.
- **Bromination:** A stoichiometric amount of bromine (Br_2), also dissolved in the inert solvent, would be added dropwise to the solution, likely at a controlled, reduced temperature (e.g., 0-5 °C) to manage the exothermic reaction.
- **Reaction Monitoring:** The progress of the reaction would be monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), to determine the point of completion.
- **Workup:** Upon completion, the reaction mixture would be quenched, typically with an aqueous solution of a reducing agent like sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to remove any excess bromine. The organic layer would then be separated, washed with brine, and dried over an anhydrous salt (e.g., MgSO_4).

- Purification: The crude product would be purified, for example, by vacuum distillation or column chromatography, to isolate **2,3-Dibromo-4-nitropentane**.

Logical Relationships of Compound Data

The relationships between the fundamental identifiers of **2,3-Dibromo-4-nitropentane** can be visualized to clarify how the different data types are interconnected.



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References

- 1. 2,3-Dibromo-4-nitropentane | C₅H₉Br₂NO₂ | CID 71385344 - PubChem [pubchem.ncbi.nlm.nih.gov]
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